

# Application Notes and Protocols for In Vivo Delivery of Pantonine

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Pantonine*

Cat. No.: *B11748223*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**Pantonine** is a novel small molecule inhibitor of the Janus kinase (JAK) signaling pathway, a critical mediator of inflammatory responses. Dysregulation of the JAK-STAT pathway is implicated in a variety of autoimmune and inflammatory diseases. These application notes provide detailed protocols for the in vivo administration of **Pantonine** in preclinical animal models to assess its pharmacokinetic profile and therapeutic efficacy.

## Data Presentation: Pharmacokinetic Profile of Pantonine

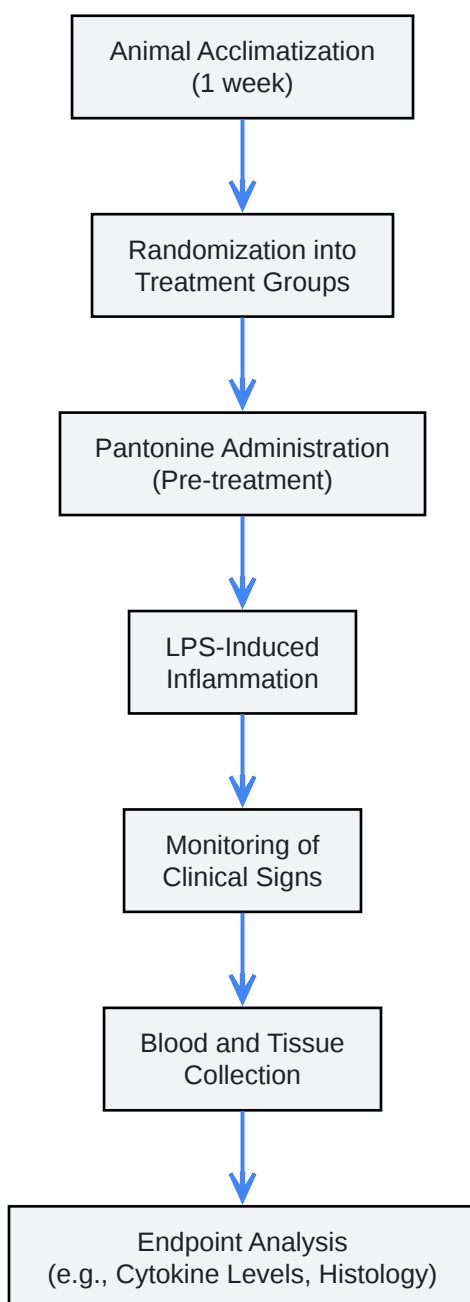
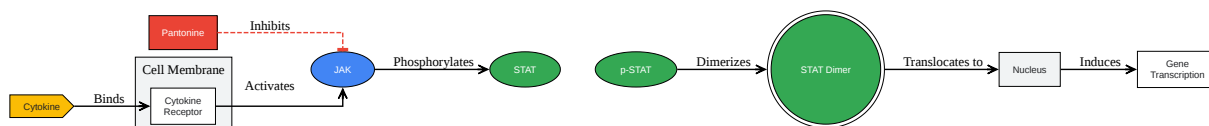
The pharmacokinetic (PK) properties of **Pantonine** are crucial for determining its absorption, distribution, metabolism, and excretion (ADME) profile, which in turn informs dosing regimens for efficacy studies. Below is a summary of key PK parameters following administration of **Pantonine** via different routes in a murine model.

Route of Administration	Dose (mg/kg)	Cmax (ng/mL)	Tmax (h)	AUC (0-t) (ng·h/mL)	Bioavailability (%)
Intravenous (IV)	2	1580	0.08	2450	100
Intraperitoneal (IP)	10	1250	0.5	4890	80
Oral (PO)	20	780	1.0	3100	32
Subcutaneous (SC)	10	950	0.75	4200	86

Table 1: Pharmacokinetic Parameters of **Pantonine** in Mice. Data are presented as mean (n=5 per group). Cmax: Maximum plasma concentration; Tmax: Time to reach Cmax; AUC(0-t): Area under the plasma concentration-time curve from time 0 to the last measurable time point.

## Signaling Pathway

**Pantonine** exerts its anti-inflammatory effects by inhibiting the JAK-STAT signaling pathway, which is activated by various cytokines. Upon cytokine binding to its receptor, associated Janus kinases (JAKs) are activated, leading to the phosphorylation of Signal Transducer and Activator of Transcription (STAT) proteins. Phosphorylated STATs then dimerize, translocate to the nucleus, and induce the transcription of pro-inflammatory genes. **Pantonine** blocks the kinase activity of JAKs, thereby preventing the downstream signaling cascade.



[Click to download full resolution via product page](#)

- To cite this document: BenchChem. [Application Notes and Protocols for In Vivo Delivery of Pantonine]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b11748223#pantonine-delivery-methods-for-in-vivo-studies]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)